

Essential Safety and Operational Guide for 2-Bromo-5-methoxybenzyl bromide

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Compound of Interest

Compound Name: 2-Bromo-5-methoxybenzyl
bromide

Cat. No.: B035038

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-Bromo-5-methoxybenzyl bromide** (CAS No: 19614-12-1). Adherence to these protocols is essential for ensuring laboratory safety and proper environmental stewardship.

Hazard Identification and Classification

2-Bromo-5-methoxybenzyl bromide is classified as a corrosive material that can cause severe skin burns and eye damage. It is harmful if swallowed and may cause respiratory irritation. Short exposure could lead to serious temporary or moderate residual injury.[\[1\]](#)

Signal Word: Danger

Hazard Statements:

- H314: Causes severe skin burns and eye damage.
- H290: May be corrosive to metals.[\[2\]](#)

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling this chemical. The following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles and a face shield. Conforming to EN 166 (EU) or NIOSH (US).	Protects against splashes, dust, and direct contact with the corrosive material.
Skin Protection	Chemical-resistant gloves (e.g., nitrile, inspected before use). A lab coat or chemical-resistant apron.	Prevents skin contact, which can cause severe burns.
Respiratory Protection	A NIOSH-approved respirator with a P3 (EN 143) cartridge is recommended, especially where dust or aerosols may be generated. Use in a well-ventilated area, preferably a chemical fume hood.[1]	Minimizes the inhalation of harmful dust or vapors.

Operational Plan: Step-by-Step Handling Procedure

1. Preparation:

- Ensure that a safety shower and an eyewash station are readily accessible and in good working order.
- Work in a designated area, preferably within a certified chemical fume hood, to ensure adequate ventilation.[1]
- Before starting, inspect all PPE for integrity. Don the required PPE as specified in the table above.

2. Handling:

- Avoid the formation of dust and aerosols during handling.[1]
- Measure and dispense the chemical carefully. Use appropriate tools (e.g., spatula, weighing paper) to avoid direct contact.
- Keep the container tightly closed when not in use.
- Avoid contact with skin, eyes, and clothing.[3]
- Do not eat, drink, or smoke in the handling area.
- Wash hands thoroughly after handling the material.[3]

3. In Case of a Spill:

- Evacuate personnel from the immediate area.
- Wear appropriate PPE, including respiratory protection, before attempting to clean up.
- For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled, and closed container for disposal.[1]
- Do not let the product enter drains.[1]

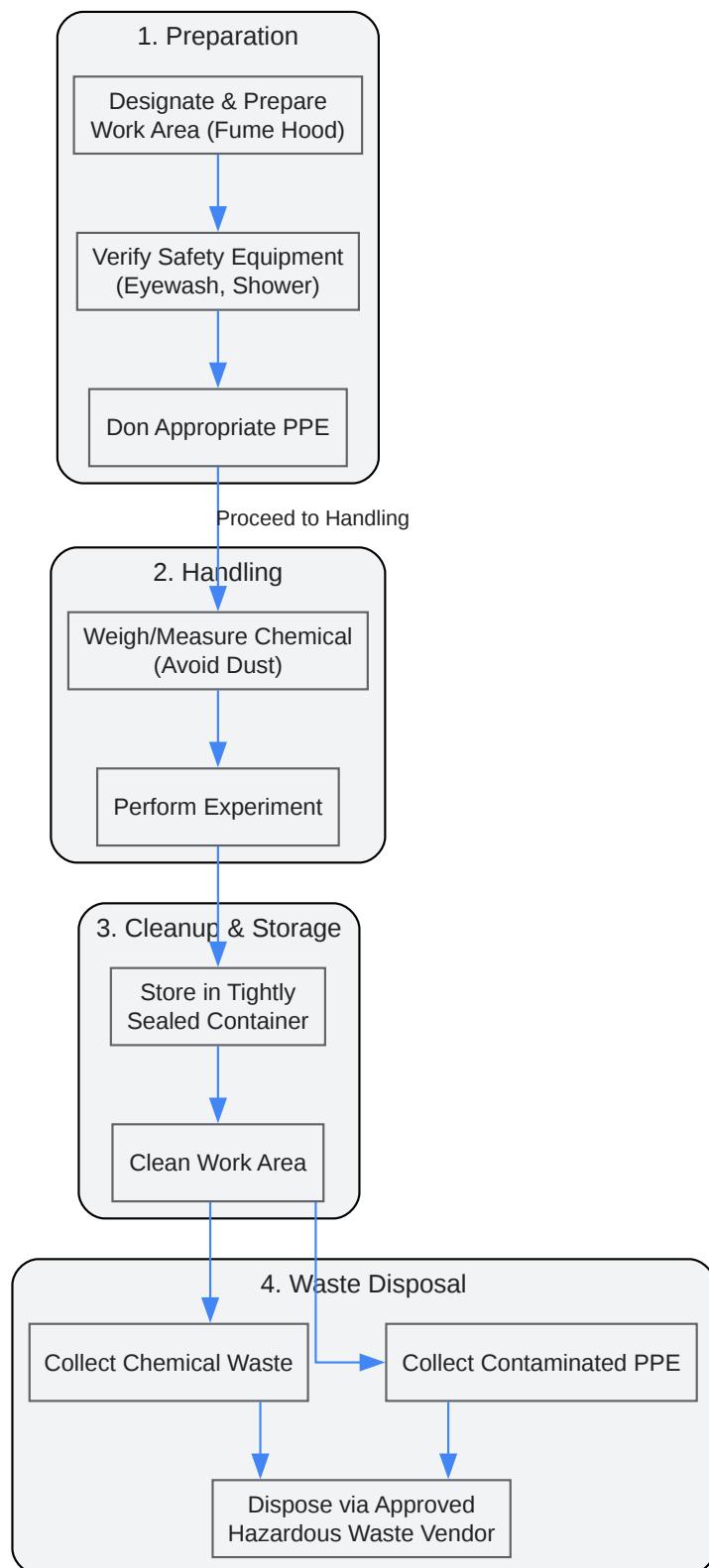
Disposal Plan

All waste generated from handling **2-Bromo-5-methoxybenzyl bromide** must be treated as hazardous waste.

- Chemical Waste: Dispose of unused **2-Bromo-5-methoxybenzyl bromide** and any contaminated materials in a designated, labeled hazardous waste container. The container must be kept tightly closed and stored in a cool, dry, well-ventilated area away from incompatible materials.
- Contaminated PPE: Disposable gloves, lab coats, and other contaminated PPE should be placed in a sealed bag and disposed of as hazardous waste.

- Disposal Method: All waste must be disposed of through an approved waste disposal plant in accordance with local, state, and federal regulations.[2]

Experimental Workflow

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Caption: Workflow for Safe Handling of **2-Bromo-5-methoxybenzyl bromide**.

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